

# A Comparative Analysis of Graphite Grades for High-Temperature Refractory Applications

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## Compound of Interest

Compound Name: Graphite  
CAS No.: 90597-58-3  
Cat. No.: B1168068

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In the demanding world of high-temperature industrial processes, the selection of appropriate refractory materials is paramount to ensuring operational efficiency, safety, and longevity of equipment. **Graphite**, a crystalline allotrope of carbon, stands out as a critical component in modern refractories due to its remarkable combination of thermal, chemical, and mechanical properties.[1] This guide provides a comprehensive comparison of different grades of **graphite**, offering researchers, scientists, and industry professionals the in-depth technical insights and experimental data necessary to make informed material selection decisions for their specific refractory applications.

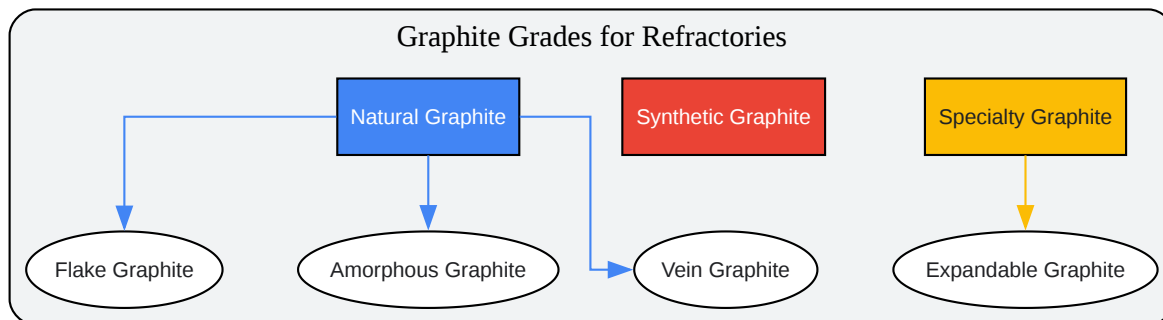
## The Fundamental Role of Graphite in Refractories

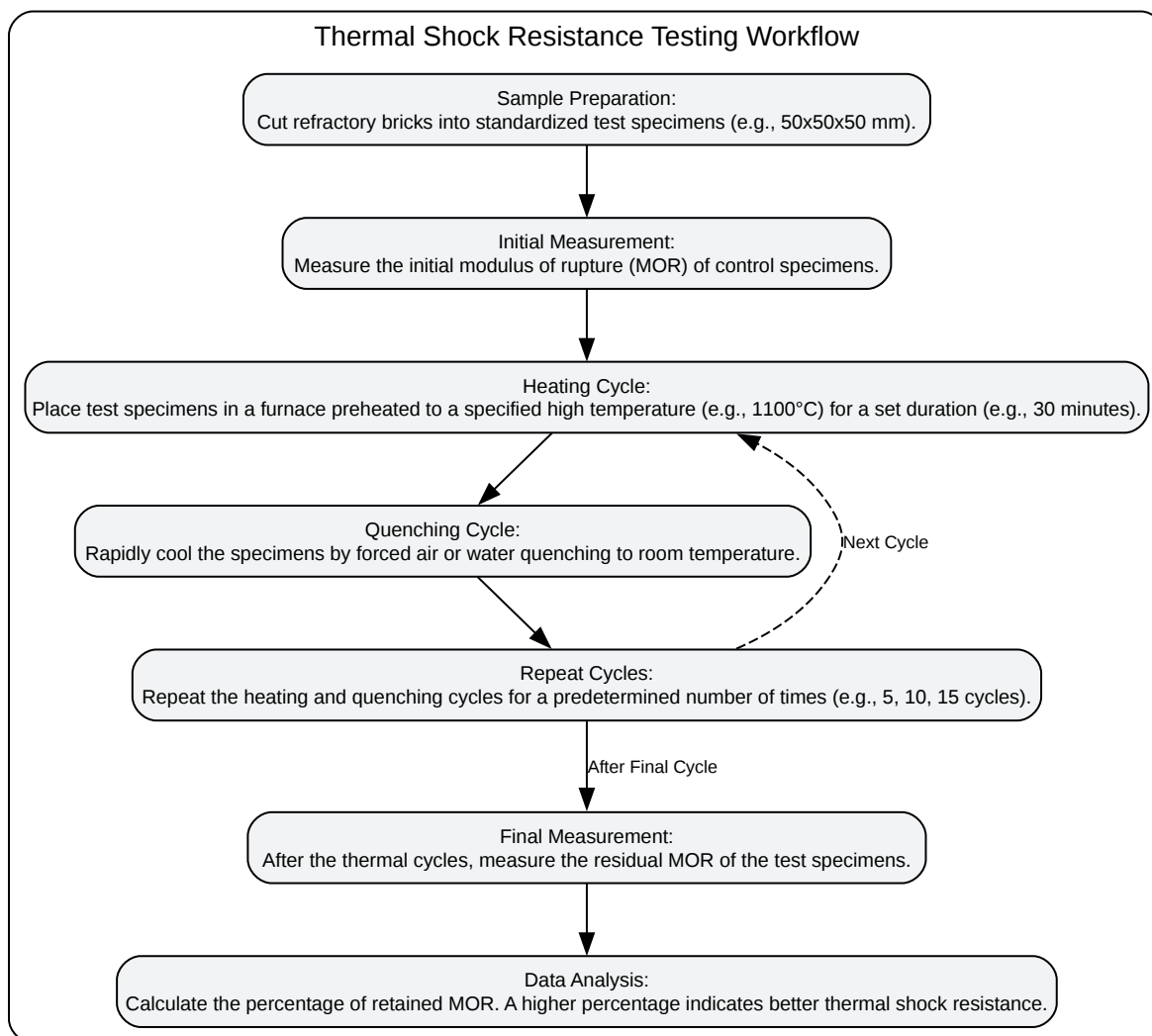
**Graphite** is incorporated into refractory formulations, typically ranging from a few percent up to 25%, to enhance several key performance characteristics.[2] Its primary contributions stem from its unique layered, hexagonal crystal structure.[3] This structure imparts high thermal conductivity, excellent thermal shock resistance, low wettability by molten metals and slags, and chemical inertness.[1][2] These attributes are indispensable in applications such as steel ladles, basic oxygen furnaces (BOFs), electric arc furnaces (EAFs), crucibles, and molds.[2][4]

The addition of **graphite** to refractory bricks, such as magnesia-carbon (Mg-C) bricks, significantly improves their service life by enhancing resistance to thermal shock, chemical attack, and erosion from molten slag and steel.[4] The high thermal conductivity of **graphite** reduces the thermal gradient between the hot and cold faces of the refractory lining, thereby minimizing internal stresses that can lead to spalling and cracking.[2] Furthermore, its non-wetting nature prevents the penetration of molten materials, a critical factor in resisting corrosion.[2]

## Classification of Graphite Grades for Refractory Use

**Graphite** for refractory applications can be broadly categorized into natural and synthetic types, each with distinct grades and properties.





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## Sources

- 1. Graphite in Refractories and Foundry: The Foundation of High-Temperature Manufacturing - [info@graphenerich.com](mailto:info@graphenerich.com) [[graphenerich.com](https://graphenerich.com)]
- 2. [imerys.com](https://imerys.com) [[imerys.com](https://imerys.com)]
- 3. Flake graphite – [htrefractory.com](https://htrefractory.com) [[htrefractory.com](https://htrefractory.com)]
- 4. Graphite for Refractory |Crucibles, Bricks & High-Temperature Solutions [[graphitezone.com](https://graphitezone.com)]
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